

# Personal protective equipment for handling 4-Phenoxy-2,6-diisopropyl aniline

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## Compound of Interest

Compound Name: 4-Phenoxy-2,6-diisopropyl aniline

Cat. No.: B1589930

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## Essential Safety and Handling Guide for 4-Phenoxy-2,6-diisopropyl aniline

This guide provides crucial safety and logistical information for the handling and disposal of **4-Phenoxy-2,6-diisopropyl aniline** (CAS No: 80058-85-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Phenoxy-2,6-diisopropyl aniline** is provided below.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>23</sub> NO
Molecular Weight	269.38
CAS Number	80058-85-1

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **4-Phenoxy-2,6-diisopropyl aniline**, the following personal protective equipment is mandatory. This compound is an

aromatic amine, and appropriate precautions for this class of compounds should be taken.

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles or a face shield. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., Butyl, Neoprene, Viton) are required. Nitrile gloves may offer limited protection and should be changed frequently. <a href="#">[2]</a> A fully buttoned lab coat must be worn. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood or glove box. <a href="#">[4]</a> If ventilation is inadequate, a respirator may be necessary. <a href="#">[5]</a>
Footwear	Closed-toe shoes are required. <a href="#">[3]</a>

## Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

### Handling:

- Avoid contact with skin and eyes.[\[6\]](#)[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)[\[7\]](#)
- Handle in a well-ventilated place.[\[7\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

### Storage:

- Store in a cool, dry, and well-ventilated area.[\[6\]](#)

- Keep the container tightly closed.[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures.

Emergency Situation	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[7]</a> <a href="#">[9]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention. <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. <a href="#">[7]</a> <a href="#">[9]</a>

## Spill and Disposal Plan

Spill Containment:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and collect for disposal.[\[3\]](#)

- Prevent the spill from entering drains.[6]

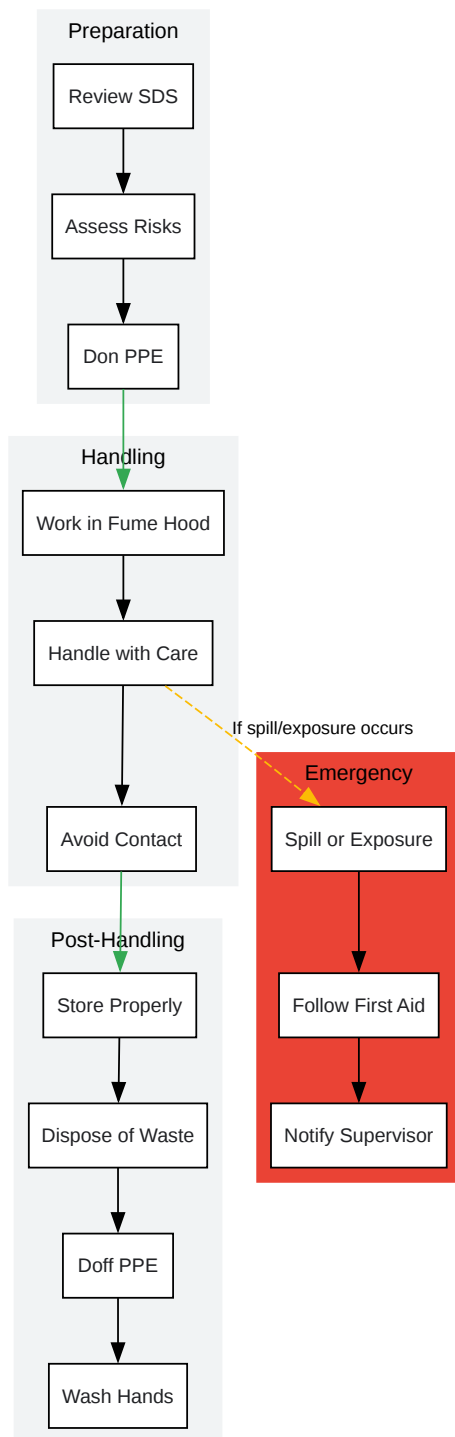
#### Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials should be placed in a suitable, labeled, and closed container for disposal.[6]

## Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **4-Phenoxy-2,6-diisopropyl aniline**.

## Safe Handling Workflow for 4-Phenoxy-2,6-diisopropyl aniline

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Caption: Safe Handling Workflow Diagram.

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